

Physicochemical properties of "2-Hydroxy-5-methyl-3-nitropyridine"

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Compound of Interest

Compound Name: 2-Hydroxy-5-methyl-3-nitropyridine

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An In-depth Technical Guide to the Physicochemical Properties of **2-Hydroxy-5-methyl-3-nitropyridine**

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Hydroxy-5-methyl-3-nitropyridine is a substituted pyridine derivative of interest in medicinal chemistry and organic synthesis. This technical guide provides a comprehensive overview of its physicochemical properties, offering crucial data for researchers and professionals in drug development and chemical synthesis. This document outlines key molecular identifiers, physical characteristics, and solubility data, supported by detailed experimental protocols for its synthesis and the determination of its fundamental properties.

Core Physicochemical Properties

The physicochemical properties of **2-Hydroxy-5-methyl-3-nitropyridine** are fundamental to its application in research and development. These properties influence its reactivity, bioavailability, and suitability as a synthetic intermediate.

Molecular Structure and Identifiers

- IUPAC Name: 5-methyl-3-nitro-1H-pyridin-2-one^[1]

- Synonyms: 5-Methyl-3-nitro-2-pyridinol, 5-Methyl-3-nitro-2(1H)-pyridone, 6-Hydroxy-5-nitro-3-picoline[2]
- CAS Number: 7464-14-4[3][4][5][6]
- Molecular Formula: C₆H₆N₂O₃[1][3][6]
- Molecular Weight: 154.12 g/mol [1][6]
- Appearance: Pale yellow to light brown crystalline solid.[3] It can also appear as a white to yellow powder or crystals.[2]

Tabulated Physicochemical Data

A summary of the key quantitative physicochemical data for **2-Hydroxy-5-methyl-3-nitropyridine** is presented in Table 1 for ease of reference and comparison.

Property	Value	Source
Molecular Weight	154.12 g/mol	[1][6]
Melting Point	179 °C (decomposes)	[4][6][7]
Water Solubility	>23.1 µg/mL (at pH 7.4)	[1][3]
Physical State	Solid	[5]
Color	Pale yellow to light brown	[3]

Experimental Protocols

Detailed methodologies are crucial for the replication of synthesis and the accurate determination of physicochemical properties. This section provides an overview of relevant experimental procedures.

Synthesis of 2-Hydroxy-5-methyl-3-nitropyridine

The synthesis of **2-Hydroxy-5-methyl-3-nitropyridine** typically involves the nitration of 2-hydroxy-5-methylpyridine.[3] A general procedure is as follows:

- Preparation of the Nitrating Mixture: A mixture of concentrated sulfuric acid and concentrated nitric acid is prepared and cooled in an ice bath.[4]
- Nitration Reaction: 2-Hydroxy-5-methylpyridine is slowly added to the cooled nitrating mixture while maintaining a low temperature (e.g., 0-5 °C).[4] The reaction is stirred for a set period.
- Quenching and Precipitation: The reaction mixture is then poured into ice water, leading to the precipitation of the crude product.[4]
- Isolation and Purification: The solid product is collected by filtration, washed with cold water, and dried.[4] Further purification can be achieved by recrystallization from a suitable solvent like water.[4]

Determination of Melting Point

The melting point of an organic solid is a key indicator of its purity and can be determined using a melting point apparatus.[8]

- Sample Preparation: A small amount of the dried, crystalline **2-Hydroxy-5-methyl-3-nitropyridine** is packed into a capillary tube.
- Measurement: The capillary tube is placed in a melting point apparatus, and the temperature is gradually increased.
- Observation: The temperature range from which the solid begins to melt until it becomes a clear liquid is recorded as the melting point range.[8]

Determination of Aqueous Solubility

The shake-flask method is a common technique for determining the solubility of a compound in a specific solvent.[9]

- Sample Preparation: An excess amount of **2-Hydroxy-5-methyl-3-nitropyridine** is added to a known volume of water (or a buffered solution at a specific pH) in a sealed container.
- Equilibration: The mixture is agitated (e.g., shaken or stirred) at a constant temperature for a prolonged period to ensure that equilibrium is reached between the dissolved and

undissolved solute.

- Separation and Analysis: The saturated solution is carefully separated from the excess solid by filtration or centrifugation. The concentration of the dissolved compound in the filtrate is then determined using a suitable analytical technique, such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC).

Visualizing the Synthesis Workflow

A diagram illustrating the general workflow for the synthesis of **2-Hydroxy-5-methyl-3-nitropyridine** provides a clear visual representation of the process.



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Caption: General workflow for the synthesis of **2-Hydroxy-5-methyl-3-nitropyridine**.

Applications in Research and Development

2-Hydroxy-5-methyl-3-nitropyridine serves as a valuable intermediate in the synthesis of more complex molecules.[3] It is utilized in the preparation of various bioactive compounds, including potential antihypertensive and anti-inflammatory agents.[3] Additionally, it is a precursor in the agrochemical industry for the development of herbicidal agents.[3] The compound's reactivity is also exploited in the synthesis of other chemical reagents, such as 2-chloro-5-methyl-3-nitropyridine.[4]

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